

Commercial Mesotrione-Based Herbicides: A Technical Guide

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Compound of Interest

Compound Name: Mesotrione

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial herbicides containing the active ingredient **mesotrione**. It is designed to serve as a resource for researchers, scientists, and professionals involved in drug development and related fields, offering detailed information on product formulations, mechanism of action, and relevant experimental methodologies.

Introduction to Mesotrione

Mesotrione is a selective, systemic herbicide used for the pre- and post-emergence control of a broad spectrum of broadleaf weeds.[1][2] It belongs to the benzoylcyclohexane-1,3-dione family of herbicides, which were developed based on a natural phytotoxin found in the bottlebrush plant (*Callistemon citrinus*).[1] First marketed by Syngenta in 2001, **mesotrione** acts by inhibiting the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[1][3] This inhibition disrupts the biosynthesis of carotenoids, leading to the bleaching of foliage and eventual death of susceptible plant species.[1][3]

Commercial Formulations

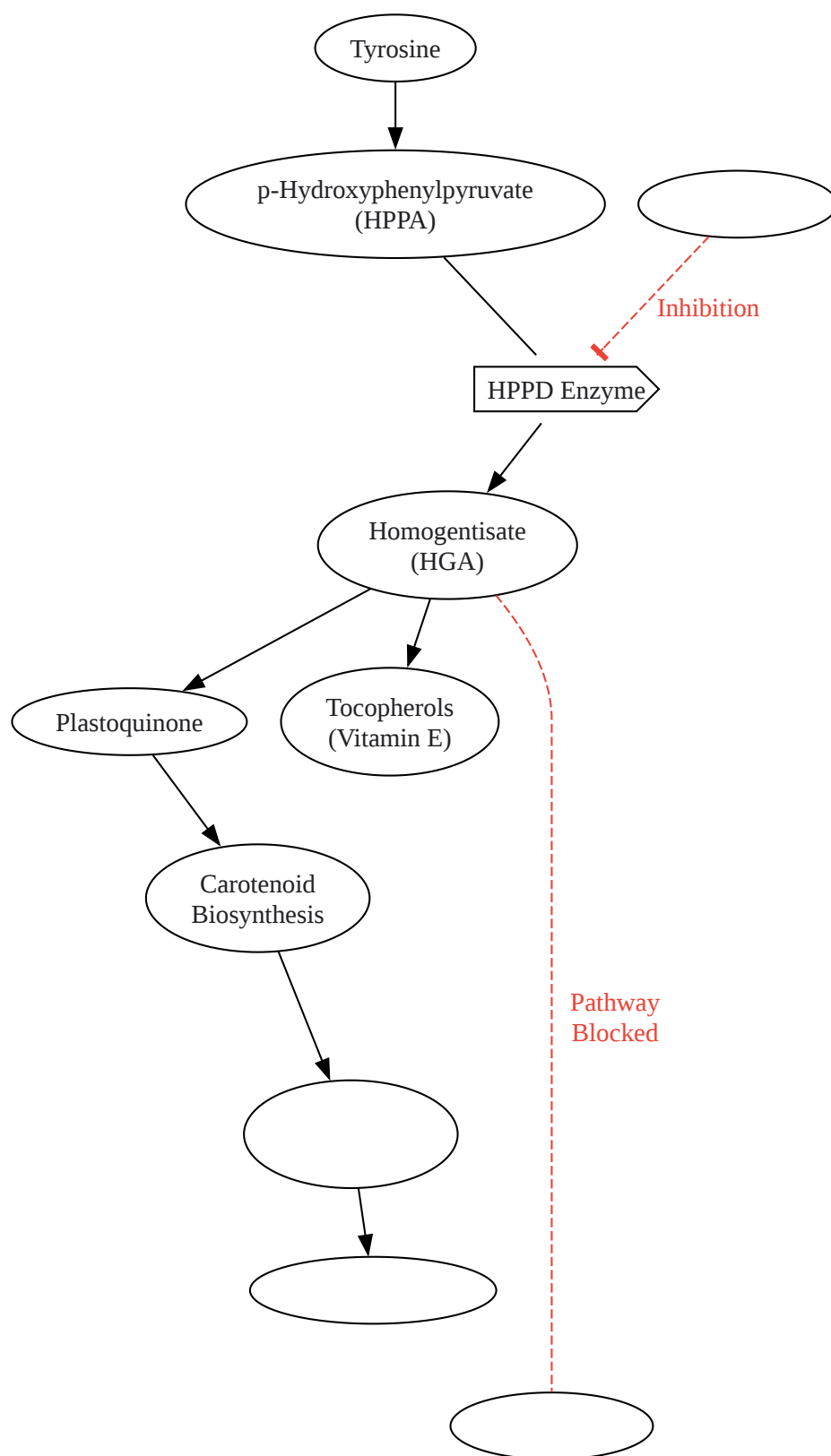
A variety of commercial products contain **mesotrione** as the sole active ingredient or in combination with other herbicides to broaden the spectrum of weed control.[1] The concentration of **mesotrione** and recommended application rates vary by product and target

use. The following table summarizes key quantitative data for several prominent **mesotrione**-based herbicides.

Commercial Brand Name	Active Ingredient(s) & Concentration	Typical Application Rate (per acre)	Formulation Type
Callisto®	Mesotrione: 480 g/L (some formulations)	3.0 - 6.0 fl. oz.	Suspension Concentrate (SC)
Tenacity®	Mesotrione: 40%	4 - 8 fl. oz.	Suspension Concentrate (SC)
Acuron®	Mesotrione, Bicyclopyrone, Atrazine, S-metolachlor	Varies by formulation	Suspension Concentrate (SC)
Resicore®	Mesotrione, Acetochlor, Clopyralid	2.25 - 3.0 quarts	Suspension Concentrate (SC)
Instigate™	Mesotrione	Varies	Suspension Concentrate (SC)
Meristo®	Mesotrione	Varies	Suspension Concentrate (SC)
Meso 4SC Select™	Mesotrione: 40%	4 - 8 fl. oz.	Suspension Concentrate (SC)
Liquid Harvest Mesotrione	Mesotrione: 40%	4 - 8 fl. oz.	Suspension Concentrate (SC)[4]
AGPRO Mesotrione 480SC	Mesotrione: 480 g/L	150-450 mL (post/pre-emergent)	Suspension Concentrate (SC)[5]
Willowood Mesotrione 4SC	Mesotrione: 40% (4 lbs/gallon)	Up to 7.7 fl. oz. per year	Suspension Concentrate (SC)[6][7]
MesoTryOne™ 4L	Mesotrione: 4 lbs/gallon	Up to 7.7 fl. oz. per year	Suspension Concentrate (SC)[8]

Mechanism of Action: HPPD Inhibition

Mesotrione's herbicidal activity stems from its potent inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.[1][3] HPPD is a key enzyme in the catabolism of tyrosine, a pathway that leads to the biosynthesis of plastoquinone and tocopherols (Vitamin E).[9]



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Caption: A typical workflow for an in vitro HPPD inhibition assay.

Greenhouse and Field Efficacy Trials

These bioassays are conducted to evaluate the herbicidal efficacy of **mesotrione** formulations on target weed species and to assess crop tolerance.

Greenhouse Trial Methodology:

- **Plant Material:** Target weed species and crop plants are grown from seed in pots containing a standardized soil mix.
- **Growth Conditions:** Plants are maintained in a greenhouse with controlled temperature, humidity, and photoperiod.
- **Herbicide Application:** **Mesotrione** formulations are applied at various rates to plants at a specific growth stage (e.g., 3-4 leaf stage). [10] Applications are typically made using a cabinet sprayer calibrated to deliver a specific volume. [10] 4. **Evaluation:** Visual assessments of weed control (e.g., bleaching, necrosis) and crop injury are conducted at regular intervals after treatment (e.g., 7, 14, and 21 days). Plant biomass (fresh or dry weight) is often measured at the end of the experiment. [10] 5. **Data Analysis:** Dose-response curves are generated to determine the effective dose for weed control and to assess crop safety.

Field Trial Methodology:

- **Experimental Design:** Trials are established in commercial fields with natural weed infestations using a randomized complete block design with multiple replications. [11][12] 2. **Treatments:** **Mesotrione** formulations are applied at different rates and timings (pre- or post-emergence) alone or in tank mixtures with other herbicides. [11] 3. **Application:** Herbicides are applied using a calibrated plot sprayer. [12] 4. **Assessments:** Weed control efficacy is visually rated as a percentage compared to an untreated control. [11] Crop phytotoxicity is also visually assessed. Crop yield may be measured at the end of the growing season. [11] 5. **Environmental Monitoring:** Soil and weather conditions are recorded throughout the trial period.

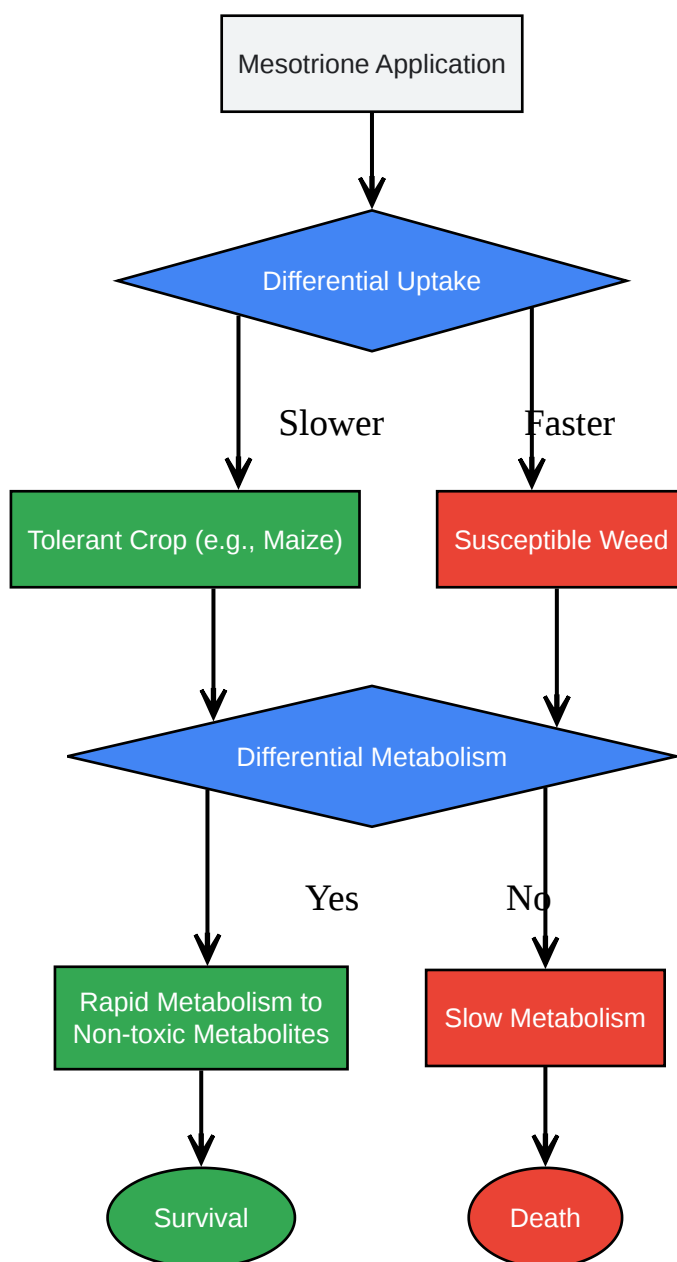
Mesotrione Uptake and Metabolism Studies

These studies are crucial for understanding the selectivity of **mesotrione** in different plant species.

Methodology:

- Radiolabeled **Mesotrione**: [14C]-labeled **mesotrione** is used to trace its uptake, translocation, and metabolism.
- Excised Leaf Assay: Leaves from both tolerant (e.g., maize) and susceptible (e.g., a target weed) plants are excised and placed in a solution containing [14C]-**mesotrione**. [13]3. Time-Course Analysis: At various time points, the leaves are rinsed, and the amount of absorbed radioactivity is quantified using liquid scintillation counting. [13]4. Metabolite Analysis: Plant tissues are extracted, and the extracts are analyzed by techniques such as high-performance liquid chromatography (HPLC) to separate and identify the parent **mesotrione** and its metabolites. [13]5. Whole Plant Studies: For translocation studies, [14C]-**mesotrione** is applied to a specific leaf of an intact plant. After a set period, the plant is sectioned, and the distribution of radioactivity is determined by autoradiography or by quantifying radioactivity in different plant parts.

Logical Relationship in **Mesotrione** Selectivity



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Caption: Factors contributing to the selectivity of **mesotrione** in plants.

Conclusion

Mesotrione-based herbicides are effective tools for weed management due to their specific mode of action targeting the HPPD enzyme. Understanding the various commercial formulations, the biochemical pathway of inhibition, and the experimental methodologies used for their evaluation is essential for researchers and professionals in the fields of agriculture,

weed science, and drug development. The data and protocols presented in this guide provide a foundational resource for further investigation and application of this important class of herbicides.

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